

# Standard Operating Procedure: Disposal of 2-Ethoxynaphthalene-1-carboxamide

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## Compound of Interest

Compound Name: 2-Ethoxynaphthalene-1-carboxamide

Cat. No.: B3161686

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This document provides a detailed protocol for the safe and compliant disposal of **2-Ethoxynaphthalene-1-carboxamide**, a research chemical for which a specific Safety Data Sheet (SDS) may not be readily available. In the absence of specific hazard data, this compound must be handled as a hazardous substance.

## Pre-Disposal Hazard Assessment

Given the lack of a specific Safety Data Sheet for **2-Ethoxynaphthalene-1-carboxamide**, a conservative approach to its handling and disposal is mandatory. The hazards of structurally related compounds and constituent functional groups should be considered.

- Structural Analogue: 2-Ethoxynaphthalene is known to be an irritant.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Functional Group: The carboxamide group is a common functional group in many pharmaceutical compounds.[\[4\]](#)

Based on this information, **2-Ethoxynaphthalene-1-carboxamide** should be presumed to be, at a minimum, an irritant and potentially possess other unknown toxicities. Therefore, it must be disposed of as hazardous chemical waste.

## Personal Protective Equipment (PPE)

Standard laboratory PPE must be worn at all times when handling **2-Ethoxynaphthalene-1-carboxamide** for disposal.

- Hand Protection: Chemically resistant gloves (e.g., nitrile rubber) must be worn. Gloves should be inspected before use and disposed of as contaminated waste after handling the chemical.
- Eye Protection: Safety glasses with side-shields or chemical safety goggles are required.
- Skin and Body Protection: A lab coat or other protective clothing to prevent skin exposure is necessary.

## Disposal Protocol

The disposal of **2-Ethoxynaphthalene-1-carboxamide** must be managed through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.<sup>[5][6]</sup> Under no circumstances should this chemical be disposed of down the drain or in regular trash.<sup>[6][7][8]</sup>

### Step 1: Waste Collection

- Collect waste **2-Ethoxynaphthalene-1-carboxamide** in a designated, compatible, and properly sealed waste container.<sup>[6][9]</sup> The container must be in good condition, free from leaks or damage, and have a secure, leak-proof closure.<sup>[6]</sup>
- If the compound is in its solid form, it should be collected as solid waste.
- If it is in a solution, it should be collected as liquid waste. Do not mix with incompatible waste streams. For instance, keep organic solvent solutions separate from aqueous solutions.

### Step 2: Waste Container Labeling

- Properly label the hazardous waste container. The label must include the words "Hazardous Waste."<sup>[7][10]</sup>
- The full chemical name, "**2-Ethoxynaphthalene-1-carboxamide**," must be clearly written. Avoid using abbreviations or chemical formulas.<sup>[7]</sup>

- Indicate the quantity of the waste in the container.
- Include the date of waste generation and the location (e.g., laboratory room number).<sup>[7]</sup>
- The name and contact information of the principal investigator or responsible researcher must also be on the label.<sup>[7]</sup>

### Step 3: Waste Segregation and Storage

- Store the sealed and labeled waste container in a designated satellite accumulation area (SAA) within the laboratory.<sup>[10][11]</sup>
- The SAA must be under the control of laboratory personnel and located at or near the point of generation.<sup>[6][12]</sup>
- Segregate the waste container from incompatible materials. As a general precaution, store it away from strong oxidizing agents, acids, and bases.<sup>[11][13]</sup>

### Step 4: Arranging for Disposal

- Contact your institution's EHS department to schedule a pickup for the hazardous waste.
- Follow all institutional procedures for waste pickup, which may include completing a chemical waste manifest or online request form.

## Quantitative Data Summary

While no specific quantitative data for **2-Ethoxynaphthalene-1-carboxamide** is available, the table below summarizes relevant information for the related compound, 2-Ethoxynaphthalene.

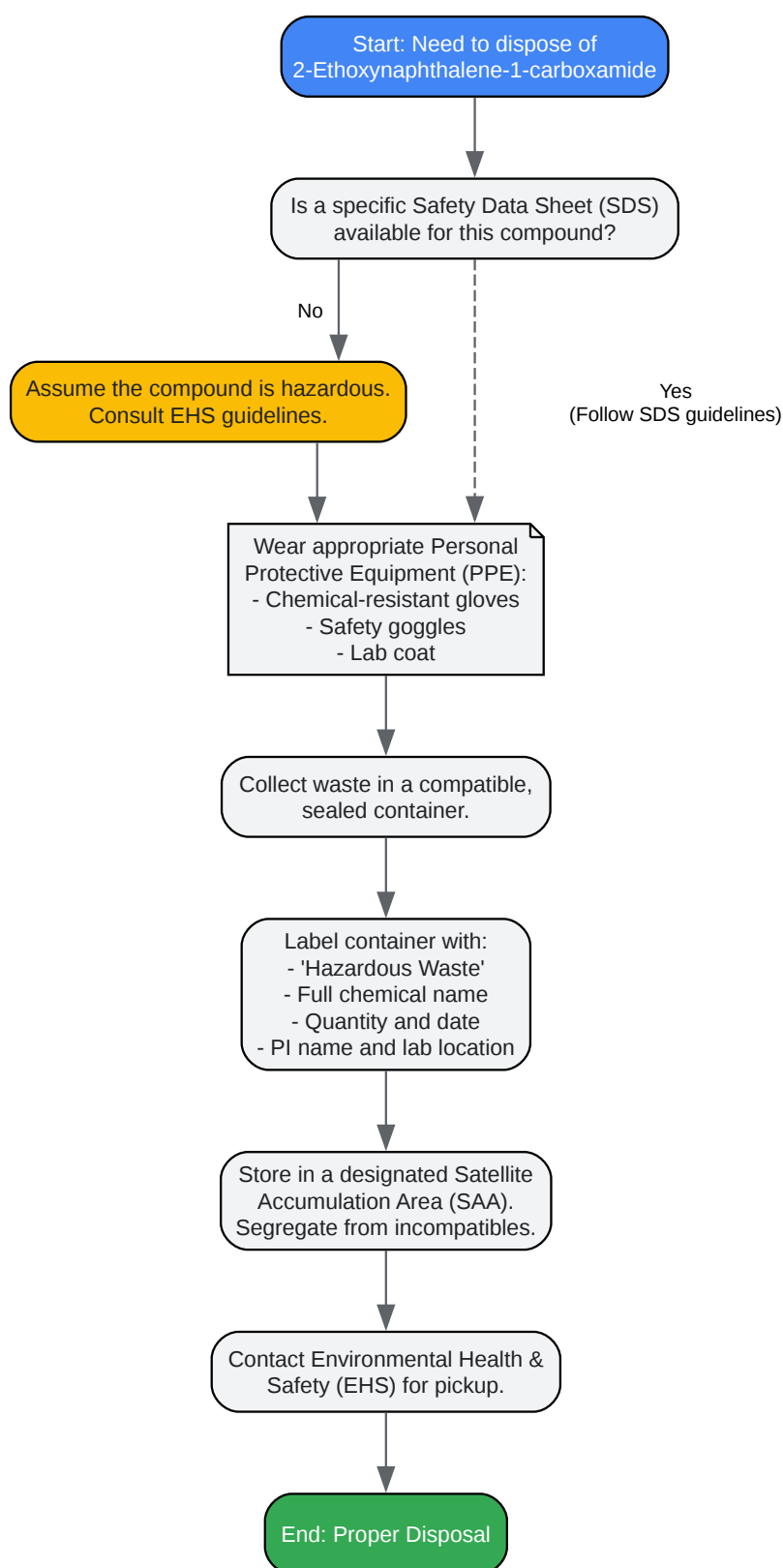
Property	Value for 2-Ethoxynaphthalene	Source
Molecular Formula	C <sub>12</sub> H <sub>12</sub> O	<a href="#">[13]</a>
Molecular Weight	172.23 g/mol	<a href="#">[13]</a>
Melting Point	37 - 38 °C	<a href="#">[13]</a>
Boiling Point	282 °C	<a href="#">[1]</a>
Density	1.064 g/cm <sup>3</sup>	<a href="#">[1]</a>

## Experimental Protocols

As this document pertains to disposal, no experimental protocols are cited.

## Visual Workflow for Disposal

The following diagram illustrates the decision-making process for the proper disposal of a research chemical with limited safety information, such as **2-Ethoxynaphthalene-1-carboxamide**.



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Caption: Disposal workflow for a research chemical with no available SDS.

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